An In-Depth Technical Guide to N,N-Dimethylbenzenesulfonamide: Structure, Synthesis, and Characterization

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*N,N-Dimethylbenzenesulfonamide*
CAS No.:	*14417-01-7*
Cat. No.:	*B083325*

Get Quote

Introduction

The sulfonamide functional group is a cornerstone of modern organic and medicinal chemistry, forming the structural backbone of a wide array of pharmaceuticals, agrochemicals, and specialty polymers. **N,N-Dimethylbenzenesulfonamide** ($C_8H_{11}NO_2S$) represents a fundamental archetype of a tertiary arylsulfonamide. While simple in structure, it serves as an excellent model compound for understanding the synthesis, reactivity, and spectroscopic properties inherent to this important class of molecules. This guide provides a comprehensive technical overview intended for researchers and drug development professionals, detailing its molecular structure, a robust synthesis protocol, and the analytical methods required for its unambiguous characterization.

Molecular Identity and Physicochemical Properties

Molecular Formula and Structure

N,N-Dimethylbenzenesulfonamide is unequivocally identified by its molecular formula, structural connectivity, and unique registry numbers.

- Molecular Formula: $C_8H_{11}NO_2S$[1]
- IUPAC Name: **N,N-dimethylbenzenesulfonamide**[1]
- CAS Number: 14417-01-7[1]
- Synonyms: Benzenesulfonamide, N,N-dimethyl-; Benzenesulfonic dimethylamide[1]

The molecule consists of a central hexavalent sulfur atom double-bonded to two oxygen atoms and single-bonded to both the nitrogen atom of a dimethylamino group and the C1 carbon of a phenyl ring.

Caption: 2D representation of **N,N-Dimethylbenzenesulfonamide**.

Physicochemical Data

A summary of key computed and experimental properties is crucial for experimental design, including solvent selection and purification strategies.

Property	Value	Source
Molecular Weight	185.25 g/mol	PubChem[1]
Exact Mass	185.05104977 Da	PubChem[1]
Physical State	Solid (based on related compounds)	N/A
XLogP3	1.4	PubChem[1]
Hydrogen Bond Donors	0	PubChem[1]
Hydrogen Bond Acceptors	2	PubChem[1]
Rotatable Bond Count	2	PubChem[1]

Synthesis Protocol: A Self-Validating Approach

© 2026 BenchChem. All rights reserved.

The synthesis of **N,N-Dimethylbenzenesulfonamide** is a classic example of nucleophilic acyl substitution at a sulfonyl group, a cornerstone reaction in organic chemistry.

Underlying Principle: The Hinsberg Reaction

The chosen protocol is a variation of the Hinsberg reaction, first described in 1890, which is a reliable method for forming sulfonamides.[2] The core of the reaction is the nucleophilic attack of dimethylamine on the highly electrophilic sulfur atom of benzenesulfonyl chloride.

Causality: Benzenesulfonyl chloride is an excellent electrophile due to the strong electron-withdrawing effects of the two oxygen atoms and the chlorine atom, which polarize the sulfur atom. Dimethylamine, a secondary amine, acts as a potent nucleophile. The reaction produces hydrochloric acid (HCl) as a byproduct. To ensure the reaction proceeds to completion, a tertiary amine base (e.g., triethylamine) or an aqueous base is added.[2][3] This base serves a critical, non-negotiable role: it neutralizes the generated HCl, preventing the protonation of the dimethylamine starting material. Protonated dimethylammonium is no longer nucleophilic and would halt the reaction.

Detailed Experimental Workflow

This protocol is designed as a self-validating system. Successful synthesis and purification, confirmed by the analytical methods in Section 3, validates the entire workflow.

Reagents & Equipment:

- Benzenesulfonyl chloride (1.0 equiv)
- Dimethylamine (2.0 M solution in THF, 1.2 equiv)
- Triethylamine (Et_3N) (1.5 equiv)
- Dichloromethane (DCM, anhydrous)
- 1 M Hydrochloric Acid (HCl)
- Saturated Sodium Bicarbonate ($NaHCO_3$) solution
- Brine (saturated NaCl solution)

© 2026 BenchChem. All rights reserved.

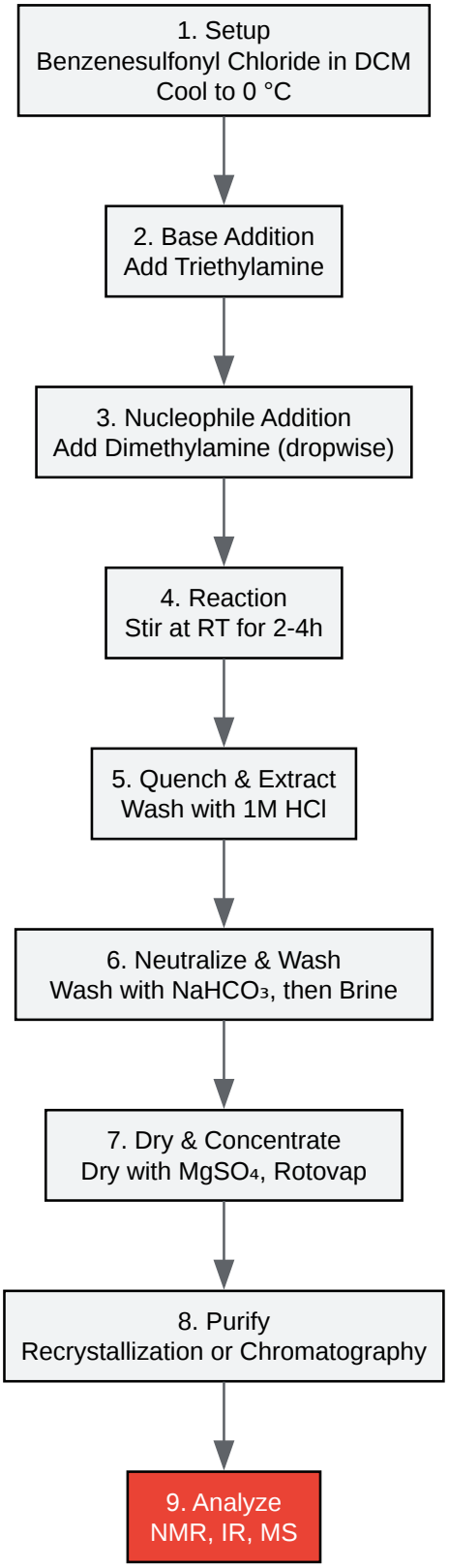
- Anhydrous Magnesium Sulfate ($MgSO_4$)
- Round-bottom flask, magnetic stirrer, addition funnel, ice bath, separatory funnel, rotary evaporator.

Step-by-Step Methodology:

- Reaction Setup: To a flame-dried round-bottom flask under a nitrogen atmosphere, add benzenesulfonyl chloride (1.0 equiv) and anhydrous dichloromethane. Cool the flask to 0 °C using an ice bath and begin stirring.
- Base Addition: Add triethylamine (1.5 equiv) to the stirred solution.
- Nucleophile Addition: Add the dimethylamine solution (1.2 equiv) dropwise via an addition funnel over 15-20 minutes. The dropwise addition is crucial to control the exotherm of the reaction.
- Reaction Progression: After the addition is complete, remove the ice bath and allow the reaction to warm to room temperature. Stir for 2-4 hours. The reaction progress can be monitored by Thin Layer Chromatography (TLC).
- Workup - Quenching: Once the reaction is complete, quench by adding 1 M HCl to neutralize excess triethylamine and dimethylamine. Transfer the mixture to a separatory funnel.
- Workup - Extraction: Separate the layers. Wash the organic layer sequentially with 1 M HCl, saturated $NaHCO_3$ solution, and finally brine. The bicarbonate wash removes any residual acid.
- Drying and Concentration: Dry the isolated organic layer over anhydrous $MgSO_4$, filter, and concentrate the solvent under reduced pressure using a rotary evaporator.
- Purification: The resulting crude solid can be purified by recrystallization from an appropriate solvent system (e.g., ethanol/water or hexanes/ethyl acetate) or by silica gel column chromatography to yield the pure **N,N-Dimethylbenzenesulfonamide**.[4]

Workflow Visualization

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Caption: Step-wise workflow for the synthesis of **N,N-Dimethylbenzenesulfonamide**.

© 2026 BenchChem. All rights reserved.

Structural Characterization and Validation

Unambiguous characterization is essential to confirm the identity and purity of the synthesized product. The combination of Nuclear Magnetic Resonance (NMR), Infrared (IR) Spectroscopy, and Mass Spectrometry (MS) provides a powerful and complete analytical dataset.

Rationale for Analysis

- NMR Spectroscopy provides detailed information about the carbon-hydrogen framework of the molecule. ^{1}H NMR confirms the number and connectivity of protons, while ^{13}C NMR does the same for the carbon skeleton.
- IR Spectroscopy is used to identify the presence of specific functional groups by detecting their characteristic vibrational frequencies. For this molecule, the sulfonyl (S=O) group is of primary interest.
- Mass Spectrometry determines the molecular weight of the compound, providing definitive confirmation of the molecular formula.

Predicted Spectroscopic Data

^{1}H NMR (400 MHz, $CDCl_3$):

- δ 7.8-7.9 ppm (m, 2H): Aromatic protons ortho to the sulfonyl group. The electron-withdrawing nature of the $SO_2N(CH_3)_2$ group shifts these protons downfield.
- δ 7.5-7.6 ppm (m, 3H): Aromatic protons meta and para to the sulfonyl group.
- δ 2.7 ppm (s, 6H): A sharp singlet corresponding to the six equivalent protons of the two methyl groups attached to the nitrogen. The singlet multiplicity indicates no adjacent protons.

^{13}C NMR (100 MHz, $CDCl_3$):

- δ ~138 ppm: Aromatic carbon directly attached to sulfur (ipso-carbon).
- δ ~133 ppm: Aromatic para-carbon.
- δ ~129 ppm: Aromatic ortho-carbons.

© 2026 BenchChem. All rights reserved.

- δ ~127 ppm: Aromatic meta-carbons.
- δ ~38 ppm: The two equivalent methyl carbons.

IR Spectroscopy (ATR):

- ~3100-3000 cm^{-1}: Aromatic C-H stretching.
- ~2950-2850 cm^{-1}: Aliphatic C-H stretching from the methyl groups.
- ~1340-1320 cm^{-1} (strong): Asymmetric S=O stretching vibration. This is a highly characteristic and intense peak for sulfonamides.[5]
- ~1170-1150 cm^{-1} (strong): Symmetric S=O stretching vibration. This, along with the asymmetric stretch, is definitive proof of the sulfonyl group.[5]
- ~920 cm^{-1}: S-N stretching vibration.[5]

Mass Spectrometry (EI):

- m/z 185 (M^+): The molecular ion peak, corresponding to the exact mass of the molecule.
- m/z 108: A potential fragment corresponding to $[M - SO_2CH_3]^+$.
- m/z 77: A characteristic fragment corresponding to the phenyl cation $[C_6H_5]^+$.

Applications in Chemical Synthesis

While **N,N-Dimethylbenzenesulfonamide** is not typically used as an end-product therapeutic, its chemical nature makes it a relevant scaffold and building block in research and development.

- Robust Chemical Scaffold: The N,N-dimethylsulfonamide group is exceptionally stable to a wide range of reaction conditions, including many oxidizing and reducing agents, as well as acidic and basic hydrolysis. This stability makes it an ideal functional group to incorporate into more complex molecules where chemical robustness is required.

© 2026 BenchChem. All rights reserved.

- Precursor for Directed ortho Metalation: The sulfonamide group is a known directed metalation group (DMG). Although less activating than some other DMGs, it can direct lithiation to the ortho position of the phenyl ring, allowing for subsequent functionalization at that site. This provides a strategic pathway to synthesize complex 1,2-disubstituted aromatic compounds.

- Bioisostere in Drug Design: In medicinal chemistry, a sulfonamide group can act as a bioisostere for other functional groups like amides or carboxylic acids. The tertiary nature of **N,N-Dimethylbenzenesulfonamide** provides a specific steric and electronic profile that can be used to probe structure-activity relationships (SAR) in drug candidates.

Safety and Handling

While a specific, comprehensive safety data sheet (SDS) for **N,N-Dimethylbenzenesulfonamide** is not readily available, data from closely related compounds like N,N-dimethyl methanesulfonamide and other benzamides can be used to infer likely hazards.[6][7]

- General Handling: Use in a well-ventilated area or a chemical fume hood. Avoid dust formation. Avoid contact with skin, eyes, and clothing.[7]

- Personal Protective Equipment (PPE): Wear appropriate protective gloves (e.g., nitrile), safety glasses with side shields or goggles, and a lab coat.

- Hazards: Likely to be an irritant to the eyes and skin. May be harmful if swallowed.

- Storage: Keep containers tightly closed in a dry, cool, and well-ventilated place.[7] Store away from strong oxidizing agents.

- Disposal: Dispose of contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.

Conclusion

N,N-Dimethylbenzenesulfonamide is a structurally simple yet chemically significant molecule that serves as a valuable model for understanding sulfonamide chemistry. Its synthesis via the reaction of benzenesulfonyl chloride and dimethylamine is a robust and reliable process rooted

© 2026 BenchChem. All rights reserved.

in fundamental principles of organic reactivity. The analytical techniques of NMR, IR, and MS provide a self-validating system to ensure the structural integrity of the final product. Its inherent stability and potential for further functionalization make it and its derivatives important building blocks for the broader fields of chemical synthesis and drug discovery.

References

- National Center for Biotechnology Information. "PubChem Compound Summary for CID 84423, **N,N-Dimethylbenzenesulfonamide**". PubChem, [Link]. Accessed Feb. 7, 2026.
- Spannenberg, A. et al. "Preparation of sulfonamides from N-silylamines". National Center for Biotechnology Information, [Link]. Accessed Feb. 7, 2026.
- National Center for Biotechnology Information. "PubChem Compound Summary for CID 84423, **N,N-Dimethylbenzenesulfonamide**". PubChem, [Link]. Accessed Feb. 7, 2026.
- King, J. F. et al. "Benzenesulfonyl chloride with primary and secondary amines in aqueous media — Unexpected high conversions to sulfonamides at high pH". ResearchGate, [Link]. Accessed Feb. 7, 2026.
- Gowda, B. T. et al. "Infrared and NMR Spectra of Arylsulphonamides, 4-X-C6H4SO2NH2 and i-X, j-YC 6H3SO2NH2". Zeitschrift für Naturforschung B, [Link]. Accessed Feb. 7, 2026.
- Sadowski, Z. et al. "FT IR spectra obtained for S=O stretching vibrational region of a 0.3 M...". ResearchGate, [Link]. Accessed Feb. 7, 2026.
- Deadman, B. J. et al. "A continuous flow investigation of sulfonyl chloride synthesis using N-chloroamides: optimization, kinetics and mechanism". Reaction Chemistry & Engineering, [Link]. Accessed Feb. 7, 2026.
- Organic Syntheses. "4-Cyano-2-methoxybenzenesulfonyl Chloride". Organic Syntheses, [Link]. Accessed Feb. 7, 2026.
- Covert, P. A. et al. "Empirical S=O stretch vibrational frequency map". PubMed, [Link]. Accessed Feb. 7, 2026.

© 2026 BenchChem. All rights reserved.

- Organic Chemistry Portal. "Sulfonamide synthesis by S-N coupling". Organic Chemistry Portal, [Link]. Accessed Feb. 7, 2026.
- Tousimis. "SAFETY DATA SHEET - N, N-DIMETHYLBENZYLAMINE, 98%". Tousimis, [Link]. Accessed Feb. 7, 2026.
- Scilit. "Benzenesulfonyl chloride with primary and secondary amines in aqueous media — Unexpected high conversions to sulfonamides at high pH". Scilit, [Link]. Accessed Feb. 7, 2026.
- Macmillan Group. "One-Pot Synthesis of Sulfonamides from Unactivated Acids and Amines via Aromatic Decarboxylative Halosulfonylation". Princeton University, [Link]. Accessed Feb. 7, 2026.
- University of Colorado Boulder. "IR Absorption Table". University of Colorado Boulder, [Link]. Accessed Feb. 7, 2026.
- Wikipedia. "Hinsberg reaction". Wikipedia, [Link]. Accessed Feb. 7, 2026.
- Organic Syntheses. "Benzenesulfonyl chloride". Organic Syntheses, [Link]. Accessed Feb. 7, 2026.
- Thieme. "12 Examples of IR-Spectra". Thieme, [Link]. Accessed Feb. 7, 2026.
- The Royal Society of Chemistry. "1H NMR (DMSO-d6)". The Royal Society of Chemistry, [Link]. Accessed Feb. 7, 2026.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. N,N-Dimethylbenzenesulfonamide | C8H11NO2S | CID 84423 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 2. Hinsberg reaction - Wikipedia [en.wikipedia.org]
- 3. researchgate.net [researchgate.net]
- 4. Preparation of sulfonamides from N-silylamines - PMC [pmc.ncbi.nlm.nih.gov]
- 5. znaturforsch.com [znaturforsch.com]
- 6. fishersci.com [fishersci.com]
- 7. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [An In-Depth Technical Guide to N,N-Dimethylbenzenesulfonamide: Structure, Synthesis, and Characterization]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b083325/docs#an-in-depth-technical-guide-to-n-n-dimethylbenzenesulfonamide-structure-synthesis-and-characterization]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

© 2026 BenchChem. All rights reserved.

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.